

protocols for handling and storage of 1,2-Epoxy-4-vinylcyclohexane

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Compound of Interest

Compound Name: 1,2-Epoxy-4-vinylcyclohexane

Cat. No.: B086537

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Application Notes and Protocols for 1,2-Epoxy-4-vinylcyclohexane

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and use of **1,2-Epoxy-4-vinylcyclohexane**, a versatile bifunctional monomer. Its unique structure, containing both an epoxide and a vinyl group, makes it a valuable building block in polymer chemistry for the synthesis of advanced materials.

Section 1: Chemical and Physical Properties

1,2-Epoxy-4-vinylcyclohexane is a colorless to pale yellow liquid with a mild, sweet odor.^[1] It is a reactive cycloaliphatic epoxide used in the synthesis of polymers and as a chemical intermediate.^[2]

Table 1: Physical and Chemical Properties of **1,2-Epoxy-4-vinylcyclohexane**

Property	Value	Source
CAS Number	106-86-5	[1][3]
Molecular Formula	C ₈ H ₁₂ O	[3][4]
Molecular Weight	124.18 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Boiling Point	169 °C	[5]
Melting Point	-100 °C	[5]
Density	0.952 g/mL at 25 °C	[3][6]
Flash Point	46 °C (closed cup)	[6]
Solubility	Springly soluble in water	

Section 2: Safe Handling and Personal Protective Equipment (PPE)

Due to its chemical reactivity and potential health effects, **1,2-Epoxy-4-vinylcyclohexane** must be handled with appropriate safety precautions. It is classified as a flammable liquid and is harmful if swallowed.[7] It can cause serious eye irritation and may cause skin irritation.[6][7]

Table 2: Handling and Personal Protective Equipment (PPE) Recommendations

Precaution	Recommendation	Source
Ventilation	Handle in a well-ventilated area or a chemical fume hood.	[1]
Eye Protection	Wear chemical safety goggles and a face shield.	[6]
Hand Protection	Use chemical-resistant gloves (e.g., nitrile or neoprene).	[8][9]
Skin Protection	Wear a lab coat or chemical-resistant apron and long pants.	[6][8]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.	[9]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	[2][7]
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools.	[6][7]
Static Discharge	Take measures to prevent the buildup of electrostatic charge. Ground and bond containers and receiving equipment.	[2][6]

Emergency First Aid Procedures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[6]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6]

Section 3: Storage Protocols

Proper storage of **1,2-Epoxy-4-vinylcyclohexane** is crucial to maintain its stability and prevent hazardous reactions.

Table 3: Storage Conditions for **1,2-Epoxy-4-vinylcyclohexane**

Parameter	Recommendation	Source
Temperature	Store in a cool place. Recommended storage temperature is 2-8 °C.	[1]
Container	Keep container tightly closed in a dry and well-ventilated place.	
Incompatible Materials	Strong acids, amines, and oxidizing agents.	[2][9]
Storage Area	Store away from heat and ignition sources in a designated area. The storage area should be equipped with spill response materials.	

Section 4: Experimental Protocols

1,2-Epoxy-4-vinylcyclohexane is a versatile monomer for various polymerization reactions, primarily through the reactive epoxide ring.[1] Cationic ring-opening polymerization is a common method to synthesize polymers from this monomer.

Protocol 4.1: Cationic Ring-Opening Polymerization of 1,2-Epoxy-4-vinylcyclohexane

This protocol describes a general procedure for the cationic ring-opening polymerization of **1,2-Epoxy-4-vinylcyclohexane** using a Lewis acid catalyst, such as Boron Trifluoride Etherate ($\text{BF}_3 \cdot \text{OEt}_2$).

Materials:

- **1,2-Epoxy-4-vinylcyclohexane** (monomer)
- Boron Trifluoride Etherate ($\text{BF}_3 \cdot \text{OEt}_2$) (initiator)
- Anhydrous dichloromethane (CH_2Cl_2) (solvent)
- Anhydrous methanol (quenching agent)
- Argon or Nitrogen gas (inert atmosphere)
- Standard Schlenk line and oven-dried glassware

Procedure:

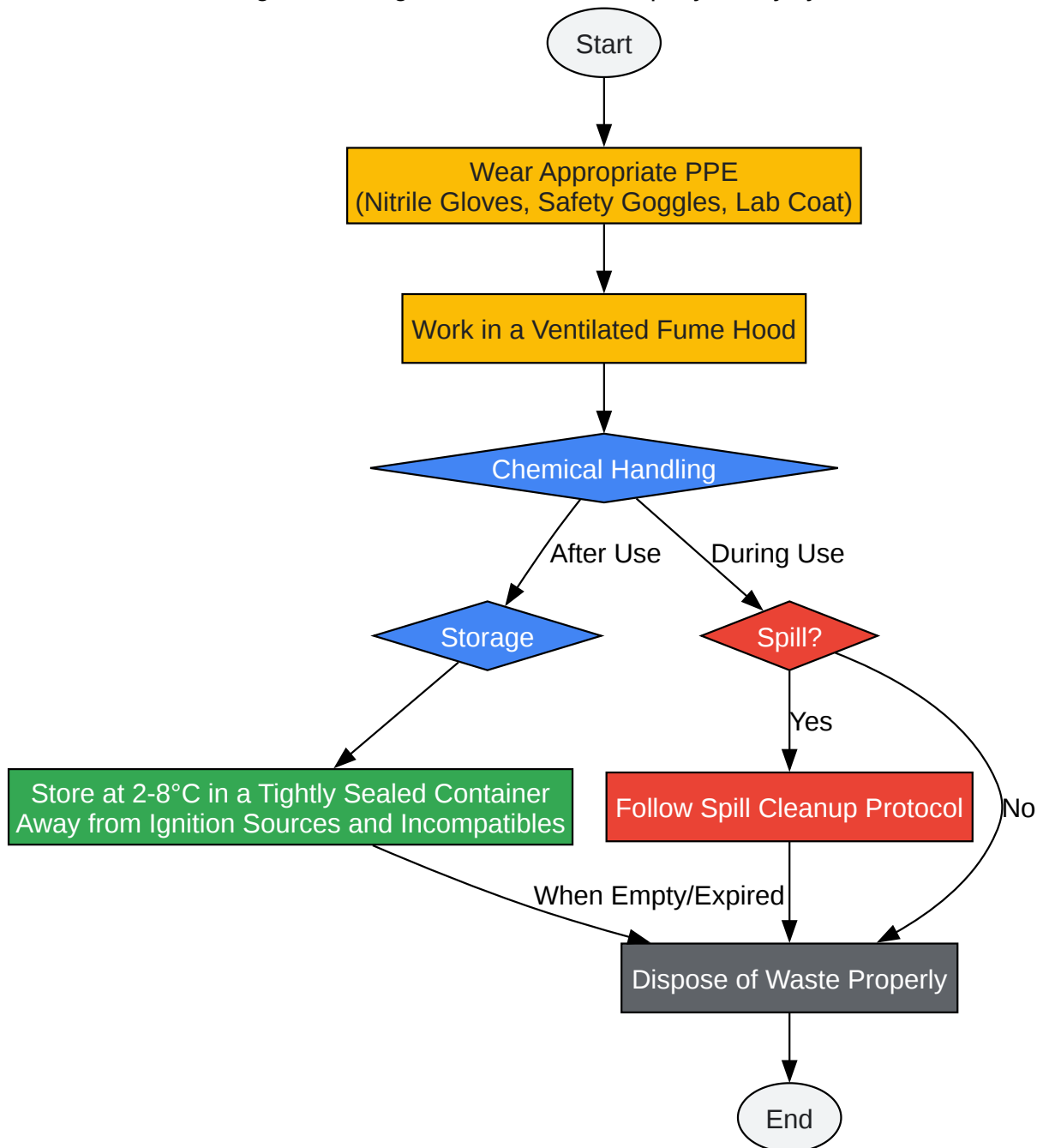
- Monomer and Solvent Purification:
 - Dry **1,2-Epoxy-4-vinylcyclohexane** over calcium hydride (CaH_2) and distill under reduced pressure.
 - Dry dichloromethane by refluxing over CaH_2 and distilling under an inert atmosphere.
- Reaction Setup:
 - Assemble an oven-dried round-bottom flask equipped with a magnetic stir bar and a rubber septum under a positive pressure of argon or nitrogen.
 - Using a gas-tight syringe, transfer the desired amount of anhydrous dichloromethane to the flask.

- Add the purified **1,2-Epoxy-4-vinylcyclohexane** to the solvent.
- Cool the reaction mixture to the desired temperature (e.g., 0 °C) using an ice bath.
- Initiation of Polymerization:
 - Prepare a stock solution of $\text{BF}_3 \cdot \text{OEt}_2$ in anhydrous dichloromethane in a separate dry flask under an inert atmosphere.
 - Using a syringe, rapidly inject the required amount of the initiator solution into the stirred monomer solution.
- Polymerization:
 - Allow the reaction to proceed at the controlled temperature for a specified time (e.g., 1-24 hours). The progress of the polymerization can be monitored by taking aliquots and analyzing them using techniques like ^1H NMR or Gel Permeation Chromatography (GPC).
- Termination and Polymer Isolation:
 - Quench the polymerization by adding an excess of anhydrous methanol to the reaction mixture.
 - Allow the solution to warm to room temperature.
 - Precipitate the polymer by pouring the reaction solution into a large volume of a non-solvent, such as cold methanol or hexane.
 - Collect the precipitated polymer by filtration.
 - Wash the polymer with fresh non-solvent to remove any unreacted monomer and initiator residues.
 - Dry the polymer under vacuum to a constant weight.

Section 5: Visualized Workflows

Safe Handling and Storage Workflow

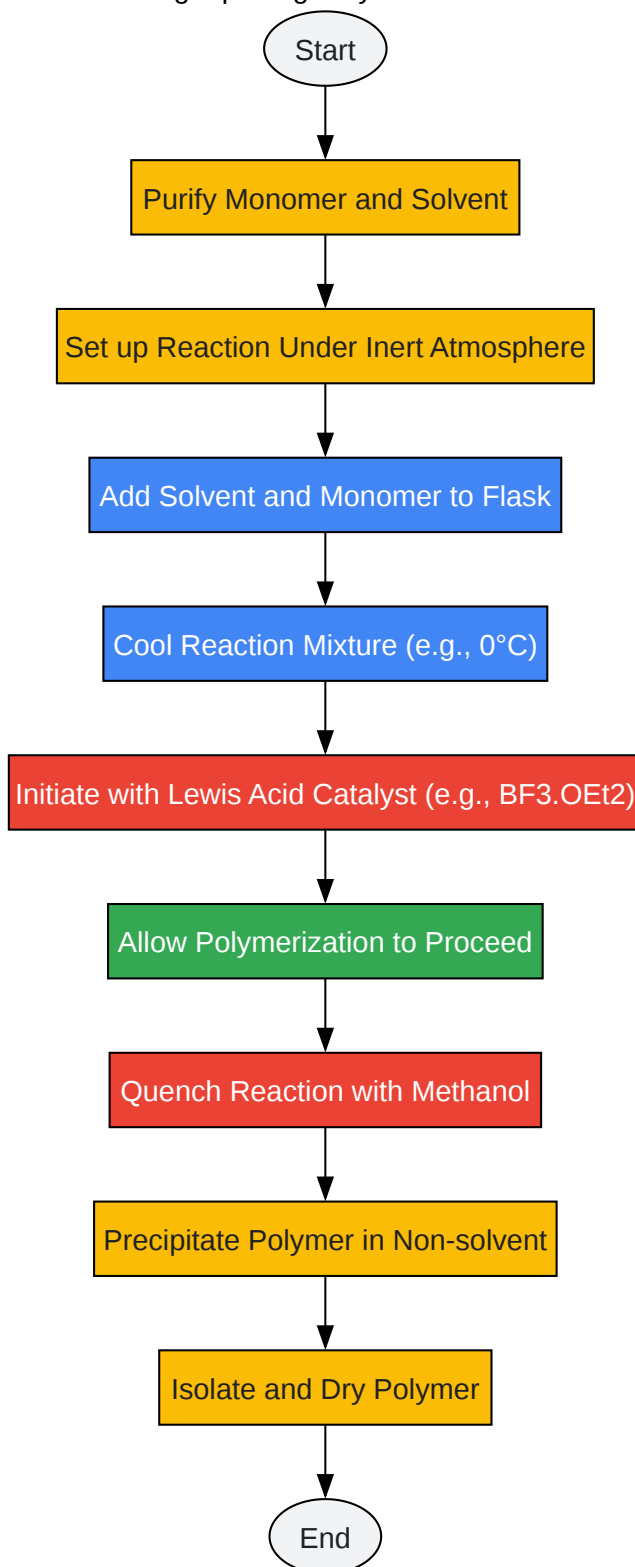
Safe Handling and Storage Workflow for 1,2-Epoxy-4-vinylcyclohexane

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Caption: Workflow for safe handling and storage.

Cationic Ring-Opening Polymerization Workflow

Cationic Ring-Opening Polymerization Workflow



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Caption: Experimental workflow for polymerization.

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